

# An In-depth Technical Guide to the Physical Properties of Trimethylcyclohexanone Isomers

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## Compound of Interest

Compound Name: Trimethylcyclohexanone

Cat. No.: B1229504

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical properties of various **trimethylcyclohexanone** isomers. The information contained herein is intended to be a valuable resource for researchers, scientists, and professionals involved in drug development and other chemical synthesis applications where these compounds are utilized. This document summarizes available quantitative data, outlines detailed experimental protocols for property determination, and presents logical workflows for isomer separation and analysis.

## Introduction to Trimethylcyclohexanone Isomers

**Trimethylcyclohexanones** are cyclic ketones that are of significant interest in organic synthesis and serve as versatile building blocks for a variety of more complex molecules. The position of the three methyl groups on the cyclohexanone ring gives rise to a number of structural isomers, each with its own unique set of physical and chemical properties. Furthermore, the presence of stereocenters in many of these isomers leads to the existence of diastereomers (e.g., cis and trans isomers), which can exhibit different physical characteristics. Understanding these properties is crucial for their effective use in research and development, particularly in areas such as fragrance chemistry, polymer synthesis, and as intermediates in the pharmaceutical industry.

This guide focuses on the experimentally determined physical properties of several **trimethylcyclohexanone** isomers. Where experimental data is not readily available in the literature, computed values from reputable chemical databases are provided.

# Physical Properties of Trimethylcyclohexanone Isomers

The physical properties of **trimethylcyclohexanone** isomers, such as boiling point, melting point, density, and refractive index, are fundamental parameters for their handling, purification, and use in chemical reactions. These properties are influenced by factors including molecular weight, intermolecular forces (primarily dipole-dipole interactions due to the polar carbonyl group), and molecular symmetry, which affects crystal lattice packing in the solid state.

The following tables summarize the available quantitative data for various **trimethylcyclohexanone** isomers.

Table 1: Physical Properties of 2,2,6-Trimethylcyclohexanone

| Physical Property | Value      | Conditions  |
|-------------------|------------|-------------|
| Boiling Point     | 178-179 °C | at 760 mmHg |
| Melting Point     | -31.8 °C   |             |
| Density           | 0.904 g/mL | at 25 °C    |
| Refractive Index  | 1.4470     | at 20 °C    |

Table 2: Physical Properties of 3,3,5-Trimethylcyclohexanone

| Physical Property | Value      | Conditions  |
|-------------------|------------|-------------|
| Boiling Point     | 188-192 °C | at 760 mmHg |
| Melting Point     | -10 °C     |             |
| Density           | 0.887 g/mL | at 25 °C    |
| Refractive Index  | 1.445      | at 20 °C    |

Table 3: Physical Properties of 3,5,5-Trimethylcyclohexanone

| Physical Property | Value                              | Conditions |
|-------------------|------------------------------------|------------|
| Boiling Point     | 189 °C (Predicted)                 |            |
| Melting Point     | Not Available                      |            |
| Density           | 0.89 g/cm <sup>3</sup> (Predicted) |            |
| Refractive Index  | 1.448 (Predicted)                  |            |

Table 4: Physical Properties of Other **Trimethylcyclohexanone** Isomers (Primarily Computed Data)

| Isomer                       | Boiling Point (°C)       | Melting Point (°C) | Density (g/mL)           | Refractive Index         |
|------------------------------|--------------------------|--------------------|--------------------------|--------------------------|
| 2,3,5-Trimethylcyclohexanone | 192.3 ± 20.0 (Predicted) | Not Available      | 0.895 ± 0.06 (Predicted) | 1.450 ± 0.02 (Predicted) |
| 2,3,6-Trimethylcyclohexanone | 190.7 ± 20.0 (Predicted) | Not Available      | 0.892 ± 0.06 (Predicted) | 1.449 ± 0.02 (Predicted) |
| 2,4,5-Trimethylcyclohexanone | 192.3 ± 20.0 (Predicted) | Not Available      | 0.895 ± 0.06 (Predicted) | 1.450 ± 0.02 (Predicted) |
| 2,4,6-Trimethylcyclohexanone | Not Available            | Not Available      | Not Available            | Not Available            |

Note: The data for isomers in Table 4 are largely predicted values from chemical databases and should be used with caution. Experimental verification is recommended.

## Experimental Protocols

The accurate determination of physical properties is essential for the characterization and quality control of chemical compounds. Below are detailed methodologies for the key

experiments cited in this guide.

## Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. For the **trimethylcyclohexanone** isomers, which are liquids at room temperature, distillation is a common method for determining the boiling point.

Methodology: Simple Distillation

- **Apparatus Setup:** A simple distillation apparatus is assembled using a round-bottom flask, a distillation head with a thermometer adapter, a condenser, and a receiving flask. The thermometer bulb should be positioned just below the side arm of the distillation head to ensure accurate measurement of the vapor temperature.
- **Sample Preparation:** The round-bottom flask is charged with the **trimethylcyclohexanone** isomer and a few boiling chips or a magnetic stir bar to ensure smooth boiling.
- **Heating:** The flask is gently heated using a heating mantle.
- **Data Collection:** The temperature is recorded when the liquid begins to boil and a steady stream of distillate is collected in the receiving flask. The boiling point is the constant temperature observed during the distillation of the pure liquid.

## Determination of Melting Point

For isomers that are solid at or near room temperature, or for determining the freezing point of liquid isomers, a melting point apparatus is used.

Methodology: Capillary Method

- **Sample Preparation:** A small amount of the solid **trimethylcyclohexanone** isomer is finely ground and packed into a capillary tube to a height of 2-3 mm.
- **Apparatus Setup:** The capillary tube is placed in a melting point apparatus.
- **Heating:** The sample is heated at a controlled rate. A rapid heating rate can be used for an initial approximate determination, followed by a slower rate (1-2 °C per minute) near the

expected melting point for an accurate measurement.

- **Data Collection:** The melting range is recorded from the temperature at which the first drop of liquid appears to the temperature at which the entire sample is molten. A narrow melting range is indicative of a pure compound.

## Determination of Density

Density, the mass per unit volume, is a characteristic property of a substance.

Methodology: Pycnometer Method

- **Measurement of Pycnometer Mass:** A clean, dry pycnometer (a small glass flask of a known volume) is weighed accurately.
- **Filling the Pycnometer:** The pycnometer is filled with the **trimethylcyclohexanone** isomer, ensuring no air bubbles are trapped. The temperature of the liquid is allowed to equilibrate to a specific temperature (e.g., 25 °C).
- **Measurement of Filled Pycnometer Mass:** The filled pycnometer is weighed accurately.
- **Calculation:** The density is calculated by dividing the mass of the liquid (mass of filled pycnometer - mass of empty pycnometer) by the known volume of the pycnometer.

## Determination of Refractive Index

The refractive index is a measure of how much the path of light is bent, or refracted, when it enters a substance. It is a sensitive measure of purity.

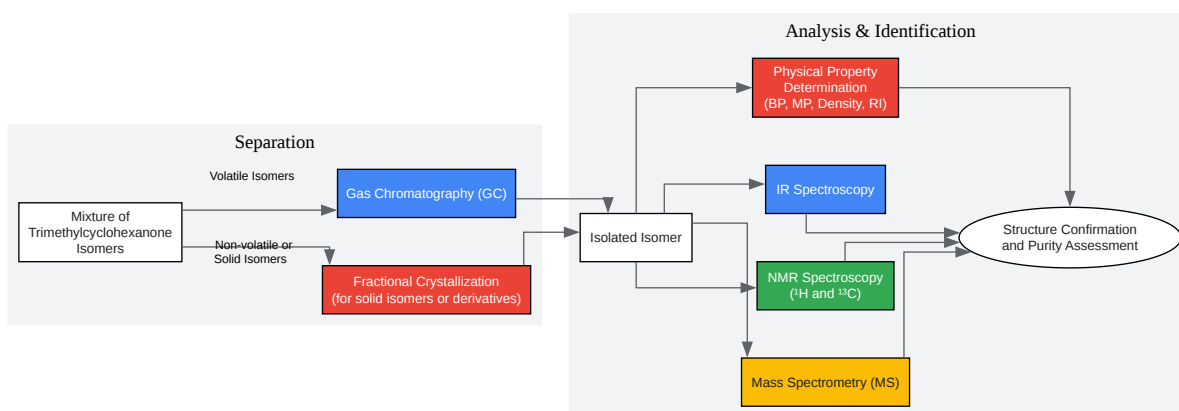
Methodology: Abbe Refractometer

- **Calibration:** The Abbe refractometer is calibrated using a standard liquid with a known refractive index (e.g., distilled water).
- **Sample Application:** A few drops of the **trimethylcyclohexanone** isomer are placed on the prism of the refractometer.

- **Measurement:** The prism is closed, and the light source is adjusted. The knob is turned to bring the dividing line between the light and dark fields into the center of the crosshairs in the eyepiece.
- **Reading:** The refractive index is read directly from the instrument's scale. The temperature should be controlled and recorded, as the refractive index is temperature-dependent.

## Isomer Separation and Analysis Workflow

The separation and analysis of a mixture of **trimethylcyclohexanone** isomers often require a combination of chromatographic and spectroscopic techniques. The following diagram illustrates a typical workflow.



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A typical workflow for the separation and analysis of **trimethylcyclohexanone** isomers.

## Conclusion

This technical guide has summarized the available physical property data for a range of **trimethylcyclohexanone** isomers and provided detailed experimental protocols for their determination. While experimental data for some common isomers are well-documented, there is a noticeable lack of experimentally verified data for many of the less common positional and stereoisomers, highlighting an area for future research. The presented workflow for isomer separation and analysis provides a robust framework for researchers working with these compounds. Accurate knowledge of these fundamental physical properties is indispensable for the successful application of **trimethylcyclohexanone** isomers in scientific research and industrial development.

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